

Molecular structure and weight of 4-chloro-3,5-dinitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzoic acid

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An In-depth Technical Guide to 4-chloro-3,5-dinitrobenzoic acid

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and applications of **4-chloro-3,5-dinitrobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

4-chloro-3,5-dinitrobenzoic acid is a nitrated and chlorinated derivative of benzoic acid. It serves as a versatile intermediate in the synthesis of various organic compounds.^[1] Its chemical structure is characterized by a benzene ring substituted with a carboxylic acid group, a chlorine atom, and two nitro groups.

Molecular Structure

The molecular structure of **4-chloro-3,5-dinitrobenzoic acid** consists of a benzoic acid core. A chlorine atom is located at position 4, and two nitro groups (NO₂) are at positions 3 and 5 relative to the carboxylic acid group (-COOH).

Caption: Molecular Structure of **4-chloro-3,5-dinitrobenzoic acid**.

Physicochemical Properties

The compound is typically a light yellow crystalline powder.^{[1][2]} Key quantitative data are summarized in the table below for easy reference.

| Property | Value | References |
|---------------------|-----------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Molecular Formula | C ₇ H ₃ ClN ₂ O ₆ | [1] [3] [4] |
| Molecular Weight | 246.56 g/mol | [1] [3] [4] [5] |
| CAS Number | 118-97-8 | [1] [2] [3] [4] |
| Appearance | Light yellow crystalline powder | [1] [2] |
| Melting Point | 158 - 164 °C | [1] |
| 159 - 162 °C (lit.) | [2] [6] | |
| Boiling Point | 315 °C (lit.) | [1] |
| IUPAC Name | 4-chloro-3,5-dinitrobenzoic acid | [3] [5] |
| SMILES | OC(=O)C1=CC(=C(Cl)C(=C1)- -INVALID-LINK--=O)-- INVALID-LINK--=O | [3] |
| InChIKey | PCTFIHOVQYYAMH- UHFFFAOYSA-N | [3] |

Synthesis and Experimental Protocols

4-chloro-3,5-dinitrobenzoic acid is synthesized through the nitration of 4-chlorobenzoic acid. [\[7\]](#)[\[8\]](#) The process involves using a mixture of sulfuric acid and nitric acid as the nitrating agent.

Synthesis Protocol

A common laboratory-scale synthesis protocol is detailed below.

Materials:

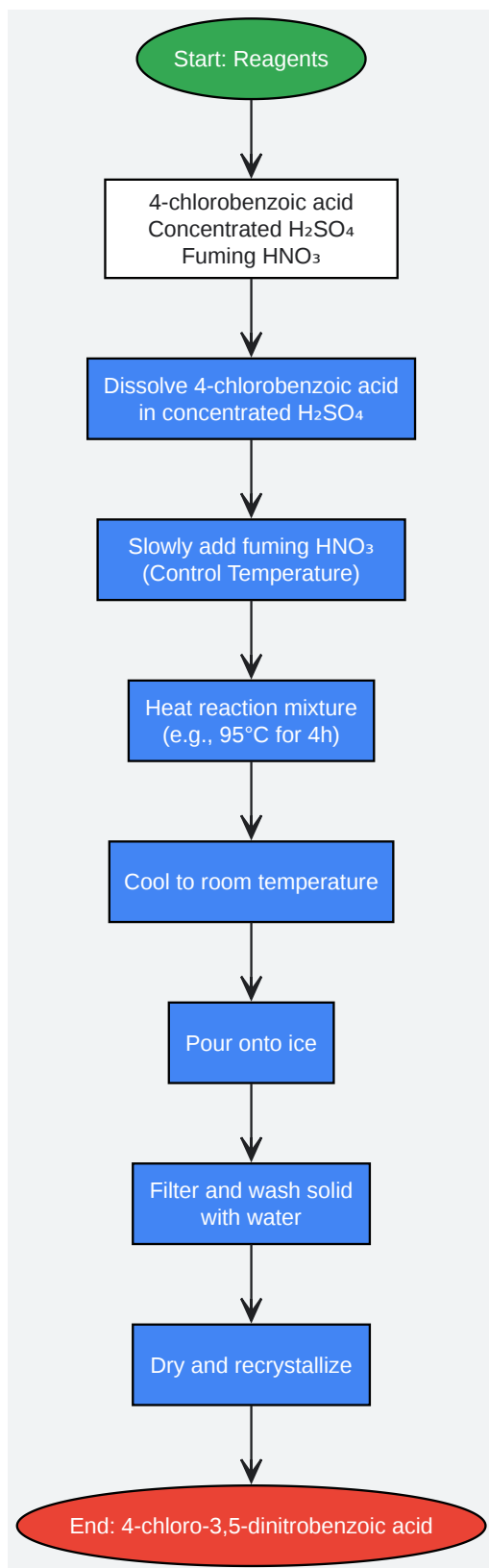
- 4-chlorobenzoic acid (starting material)
- Concentrated Sulfuric Acid (H₂SO₄)
- Fuming Nitric Acid (HNO₃) or Potassium Nitrate (KNO₃)[\[2\]](#)

- Ice

Procedure:

- Reaction Setup: In a suitable reaction flask equipped with a stirrer, thermometer, and reflux condenser, dissolve 4-chlorobenzoic acid in concentrated sulfuric acid.
- Nitration: Slowly add the nitrating agent (e.g., fuming nitric acid or potassium nitrate) to the solution. The temperature should be carefully controlled during the addition.
- Heating: Heat the reaction mixture to the optimal temperature (e.g., 90-125°C) and maintain it for a specified duration (e.g., 2-4 hours) to ensure the completion of the reaction.^{[2][7]}
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Precipitation: Pour the cooled reaction mixture onto crushed ice to precipitate the solid product.
- Isolation: Filter the resulting light yellow solid and wash it with water until it is free of acid.
- Drying and Purification: Dry the crude product. It can be further purified by recrystallization from solvents like ethanol/water or benzene.^[2]

A reported synthesis achieved a yield of approximately 87.2% under optimized conditions: a reaction time of 4 hours at a nitration temperature of 95°C.^[7]



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Caption: Workflow for the synthesis of **4-chloro-3,5-dinitrobenzoic acid**.

Spectroscopic Data

Characterization of **4-chloro-3,5-dinitrobenzoic acid** is typically performed using various spectroscopic methods. While detailed spectra are beyond the scope of this guide, ¹H NMR, IR, and Mass Spectrometry data are available in chemical databases for this compound.[9][10] These techniques are crucial for confirming the structure and purity of the synthesized product.

Applications in Research and Development

4-chloro-3,5-dinitrobenzoic acid is a valuable building block in several areas:

- **Pharmaceutical Synthesis:** It serves as an intermediate in the synthesis of pharmaceuticals, such as the anti-allergic drug Lodoxamide.[2]
- **Agrochemicals:** The compound is used in the production of herbicides and fungicides.[1][11]
- **Dye Industry:** It is also utilized as an intermediate in the manufacturing of dyes.[1][11][12]
- **Material Science:** It has applications in the synthesis of heat-resistant explosives.[7]
- **Biochemical Research:** Due to its reactivity, it is used as a chemical modification agent for studying proteins. It has been used to modify lysine residues in proteins such as cobra venom cardiotoxin, plastocyanin, and the K99 fibrillar subunit of E. coli to investigate structure-function relationships.

Safety and Handling

4-chloro-3,5-dinitrobenzoic acid is classified as an irritant. It is known to cause skin and serious eye irritation.[5][6] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety goggles, and a dust mask. It should be stored in a cool, dry, and well-ventilated area.

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- To cite this document: BenchChem. [Molecular structure and weight of 4-chloro-3,5-dinitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091040#molecular-structure-and-weight-of-4-chloro-3-5-dinitrobenzoic-acid]

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